

# Sisunatovir mechanism of action fusion glycoprotein F0 inhibitor

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## Compound Focus: Sisunatovir Hydrochloride

CAS No.: 1903763-83-6

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## Mechanism of Action

Sisunatovir specifically targets the **Fusion glycoprotein F0** of the Human respiratory syncytial virus [1]. The RSV F protein is essential for the virus to enter host cells. It exists in a metastable pre-fusion conformation before undergoing a dramatic structural change to a post-fusion state, which drives the merging of the viral and host cell membranes [2].

Sisunatovir functions by **inhibiting this conformational change** [2]. By binding to the pre-fusion F glycoprotein, it stabilizes the protein and prevents the rearrangement necessary for fusion, effectively stopping the virus from infecting the cell. This class of drug is known as a **fusion inhibitor** [3].

## Quantitative Pharmacological Profile

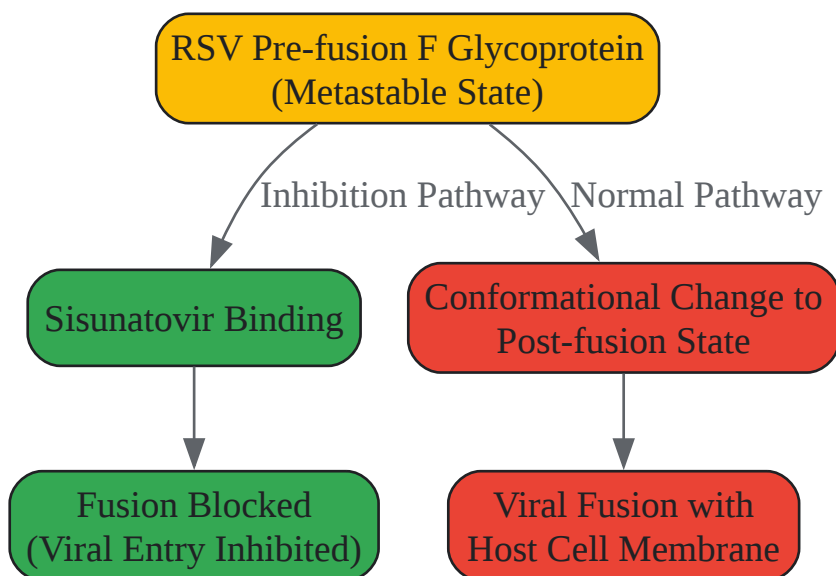
The table below summarizes key experimental data for Sisunatovir's antiviral activity and cellular toxicity.

Parameter	Value (RSV A)	Value (RSV B)	Assay/Cell Line	Notes
IC <sub>50</sub> (Potency) [4]	1.4 nM	1.0 nM	Not Specified	Concentration for 50% inhibition of viral infection.

Parameter	Value (RSV A)	Value (RSV B)	Assay/Cell Line	Notes
EC <sub>50</sub> (In Vivo Efficacy) [4]	Virus titer reduction in mouse lungs		RSV A2 infected mice	Oral administration of 1, 10, and 50 mg/kg.
CC <sub>50</sub> (Cytotoxicity) [4]	> 4000 nM (Vero cells)	5588 nM (HepG2 cells)	MTT assay	Concentration for 50% cytotoxicity, indicating high selectivity.

## Structural Insights and Binding

Research on other RSV fusion inhibitors, such as Lonafarnib, provides a model for how small molecules like Sisunatovir might interact with the F protein. Cryo-electron microscopy studies have shown that these inhibitors can bind to a **symmetrical pocket within the central cavity of the pre-fusion F trimer** [2]. This binding site is distinct from the targets of neutralizing antibodies like Palivizumab, as mutations that confer resistance to the small molecule do not affect antibody sensitivity [2]. The following diagram illustrates the general mechanism of fusion inhibition.



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## Research and Clinical Status

Sisunatovir is currently an **investigational drug** and has not been approved for clinical use [1]. It has been evaluated in clinical trials for treating RSV in adults who have undergone hematopoietic cell transplantation (HCT) with an upper respiratory tract infection [1]. Its development addresses a significant unmet medical need for effective antiviral treatments for RSV, as current options are largely limited to supportive care or prophylactic antibodies [5] [2].

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## References

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